

Essential Safety and Operational Guide for Handling D-Altrose-2-13C

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Compound of Interest

Compound Name: D-Altrose-2-13C

Cat. No.: B15556158

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-Altrose-2-13C**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of experiments involving this stable isotope-labeled monosaccharide.

Compound Information

D-Altrose-2-13C is a stable isotope-labeled version of D-Altrose, an aldohexose sugar.^[1] The incorporation of a carbon-13 isotope at the second carbon position makes it a valuable tracer in metabolic research and drug development studies.^{[2][3]} Based on the safety data for the unlabeled parent compound, D-Altrose, and similar stable isotope-labeled sugars, **D-Altrose-2-13C** is not classified as a hazardous substance.^{[4][5]} It is a water-soluble solid, appearing as an off-white powder.

Personal Protective Equipment (PPE)

While **D-Altrose-2-13C** is not considered hazardous, standard laboratory best practices for chemical handling should always be followed to prevent contamination and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses	ANSI Z87.1 compliant, with side shields	Protects eyes from potential splashes or airborne particles during handling.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended	Prevents direct skin contact and potential contamination of the sample.
Body Protection	Laboratory Coat	Standard, full-length	Shields skin and personal clothing from accidental spills.
Foot Protection	Closed-Toe Shoes	Substantial shoes that cover the entire foot	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **D-Altrose-2-13C** from receipt to disposal.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is typically 2-8°C in a refrigerator. Avoid exposure to moisture and direct sunlight.

3.2. Preparation and Handling

- **Work Area:** Conduct all handling and preparation in a designated clean area, such as a laminar flow hood, to prevent contamination.

- **Equipment:** Use clean spatulas, weighing paper, and glassware to avoid cross-contamination.
- **Weighing:** When weighing the powder, handle it carefully to minimize the creation of dust.
- **Dissolving:** D-Altrose is soluble in water. For creating solutions, use appropriate solvents and mix gently until fully dissolved.

3.3. Experimental Use

- Follow all experiment-specific protocols.
- Ensure all equipment is properly calibrated and maintained.
- Label all containers with the compound name, concentration, and date.

Disposal Plan

As **D-Altrose-2-13C** is a non-hazardous compound, disposal is straightforward but should be handled responsibly.

- **Unused Compound:** Unwanted solid material should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- **Solutions:** Aqueous solutions can typically be disposed of down the drain with copious amounts of water, subject to institutional guidelines.
- **Contaminated Materials:** Any materials, such as gloves, weighing paper, or pipette tips, that come into contact with the compound should be disposed of in the appropriate laboratory waste stream.

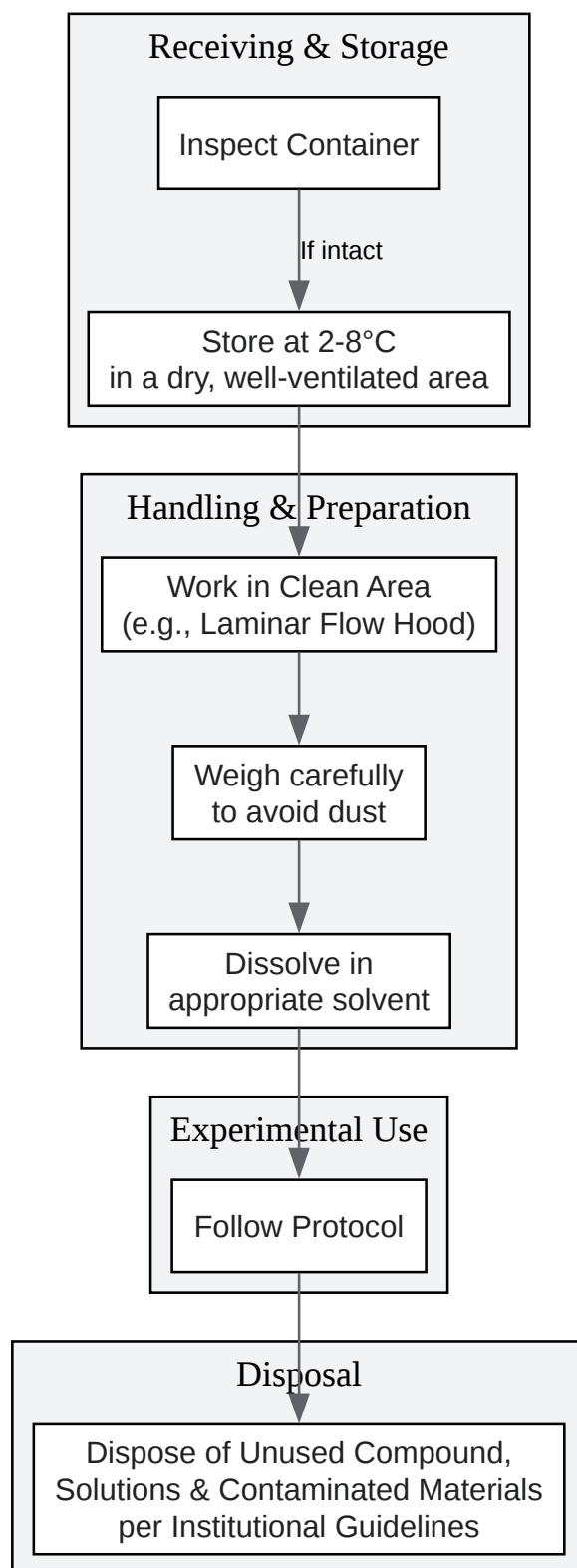
Emergency Procedures

In the event of accidental exposure or a spill, follow these first-aid measures:

- **Eye Contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.
- Spills: For small spills, sweep up the solid material and place it into a suitable container for disposal. Avoid dust formation.

Workflow for Handling D-Altrose-2-13C



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Caption: Workflow for the safe handling of **D-Altrose-2-13C**.

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